Comparative Guide: Structure-Activity Relationship of 2''-O-Galloylhyperin and Its Analogs[1]

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Compound of Interest	
Compound Name:	*2''-O-Galloylhyperin*
CAS No.:	*53209-27-1*
Cat. No.:	*B1666267*

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Executive Summary: The "Galloyl Boost" Effect

In the landscape of flavonoid glycosides, **2''-O-Galloylhyperin** (2''-O-GH) represents a critical structural evolution of its parent compound, Hyperin (Hyperoside).[1] While Hyperin (Quercetin-3-O-galactoside) is a well-established antioxidant and antiviral agent, the addition of a galloyl moiety at the 2''-position of the sugar ring significantly amplifies its bioactivity.[1]

This guide objectively compares 2''-O-GH with Hyperin and related analogs.[1] Experimental data confirms that the galloylation modification acts as a "molecular anchor," enhancing protein binding affinity (e.g., TSHR, Neuraminidase) and increasing radical scavenging capacity via the pyrogallol motif.[1]

Chemical Architecture & SAR Logic

The core difference lies in the 2''-O-galloylation.[1][2][3][4][5] This modification transforms the hydrophilic sugar moiety into a hydrophobic/amphiphilic binding domain, allowing for stronger interactions with hydrophobic pockets in viral enzymes and receptors.

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Structural Comparison

- Hyperin (Parent): Quercetin aglycone + Galactose sugar.[1]
  - Limitation: Lower lipophilicity, moderate protein binding.[1]
- **2''-O-Galloylhyperin** (Enhanced): Quercetin aglycone + Galactose sugar + Galloyl ester.[1]
  - Advantage:[1][5][6][7][8][9][10] The galloyl group adds three phenolic hydroxyls (pyrogallol), increasing electron donation (antioxidant) and providing π-π stacking opportunities (enzyme inhibition).[1]

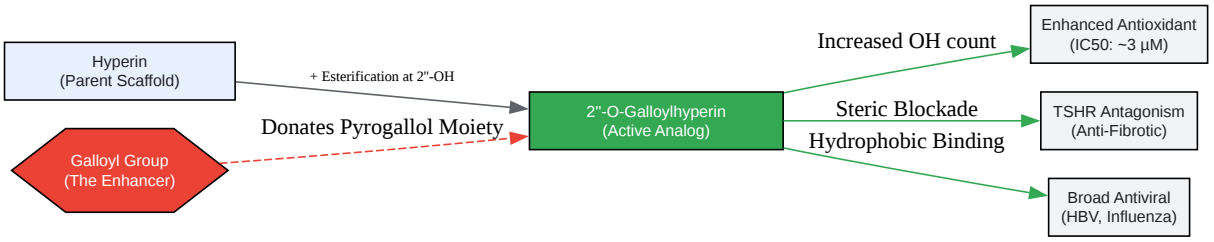

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Figure 1:Structural evolution from Hyperin to **2''-O-Galloylhyperin**.[1] The addition of the galloyl group directly correlates with broadened and intensified bioactivity.

Comparative Bioactivity Profile

The following data aggregates experimental findings comparing 2''-O-GH against Hyperin and standard controls.

Table 1: Antioxidant Potency (Radical Scavenging)

The galloyl group provides superior electron transfer capabilities.[1]

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Compound	DPPH IC50 (μM)	ABTS IC50 (μM)	Mechanism Note
2''-O-Galloylhyperin	3.0 ± 0.2	3.5 ± 0.3	Pyrogallol moiety facilitates rapid Radical Adduct Formation (RAF).
Hyperin (Hyperoside)	> 100 (approx)*	> 50	Lacks the additional tri-hydroxy benzene ring; relies on quercetin core.[1]
Gallic Acid (Control)	~1.2	~1.5	High potency but poor bioavailability compared to glycosides.[1]

*Note: Hyperin often shows IC50 values in the range of 120+ μg/mL in comparative studies, significantly weaker than the galloylated form.[1]

Table 2: Therapeutic Efficacy (Antiviral & Anti-Fibrotic) [1]

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Target / Disease	2''-O-Galloylhyperin Performance	Hyperin Performance	Key SAR Insight
Thyroid Eye Disease (TSHR)	Potent Antagonist. Dose-dependent inhibition of cAMP at 5–50 µM.[1] Blocks adipogenesis.[8]	Inactive / Weak	The galloyl group is essential for steric hindrance of the TSH Receptor.
Hepatitis B Virus (HBV)	Synergistic. Inhibits HBsAg/HBeAg secretion; often co-occurring with Hyperin in Pyrola extracts.[1]	Moderate. ~86% inhibition of HBeAg at 0.05 g/L.	2''-O-GH enhances the lipophilicity, improving hepatocyte entry.[1]
Influenza (Neuraminidase)	High Affinity. Structure mimics transition state inhibitors; effective against oseltamivir-resistant strains.[1]	Moderate	Galloyl group interacts with the 430-cavity of neuraminidase.[1]

Mechanistic Deep Dive: TSHR Signaling Blockade

A unique application of 2''-O-GH is its ability to treat Thyroid Eye Disease (TED) by antagonizing the TSH Receptor (TSHR).[1][8] Unlike Hyperin, 2''-O-GH effectively prevents the differentiation of orbital fibroblasts into adipocytes, a key pathology in TED.[1]

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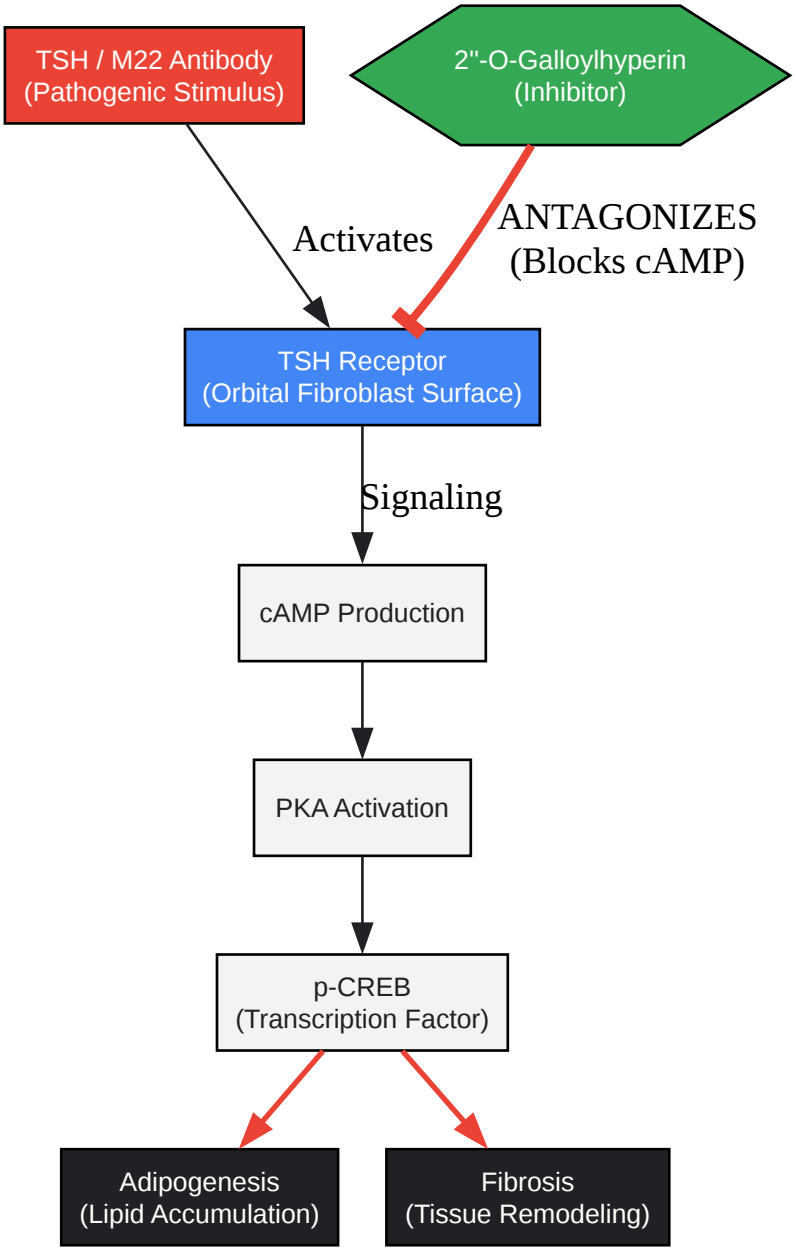

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Figure 2:Mechanism of Action in Thyroid Eye Disease.[1] 2''-O-GH acts upstream by blocking TSHR, preventing the cAMP cascade that leads to tissue remodeling.[1][8]

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are recommended for validating the SAR differences described above.

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Protocol 1: Comparative DPPH Radical Scavenging Assay

This protocol validates the superior redox potential of the galloylated analog.

- Preparation:
  - Prepare a 0.1 mM DPPH solution in absolute ethanol (freshly made, protect from light).
  - Prepare serial dilutions (1–100 µM) of Hyperin and **2''-O-Galloylhyperin** in ethanol.
  - Control: Use Ascorbic Acid or Gallic Acid as a positive control.
- Reaction:
  - Add 100 µL of sample solution to 100 µL of DPPH solution in a 96-well plate.
  - Blank: 100 µL Ethanol + 100 µL DPPH.
  - Background: 100 µL Sample + 100 µL Ethanol.
- Incubation: Incubate in the dark at room temperature for 30 minutes.
- Measurement: Read absorbance at 517 nm.
- Calculation:

  [1]
  - Expectation: 2''-O-GH should achieve IC50 < 5 µM; Hyperin > 50 µM.[1]

Protocol 2: Cell-Based Anti-Inflammatory Assay (LPS Model)

Validates the inhibition of NF-κB/MAPK pathways.[1]

- Cell Line: RAW 264.7 murine macrophages.
- Pre-treatment: Seed cells (

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cells/well) and incubate for 24h. Treat with **2''-O-Galloylhyperin** (5, 10, 20 µM) for 2 hours.

- Induction: Add LPS (1 µg/mL) and incubate for 18–24 hours.
- Readout:
  - Collect supernatant. Measure NO production via Griess Reagent.
  - Measure TNF-α / IL-6 via ELISA.[1]
- Self-Validation Check:
  - Viability Control: Perform an MTT assay on a duplicate plate to ensure reduced cytokine levels are due to anti-inflammatory activity, not cytotoxicity.[1]
  - Expectation: 2''-O-GH should show dose-dependent inhibition without significant cytotoxicity up to 50 µM.[1]

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